

Application Note: Structural Elucidation of Pseudoprotopine using NMR Spectroscopy

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Compound of Interest

Compound Name: *Pseudoprotopine*

CAS No.: 24240-05-9

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Introduction: Unveiling the Structure of a Protopine Alkaloid

Pseudoprotopine is a member of the protopine class of isoquinoline alkaloids, a group of natural products known for their wide range of pharmacological activities. These compounds are predominantly found in plants of the Papaveraceae and Fumariaceae families, such as those of the *Corydalis* genus.[1][2][3] The structural characterization of these intricate molecules is a critical step in natural product chemistry, enabling further investigation into their biological functions and potential therapeutic applications.

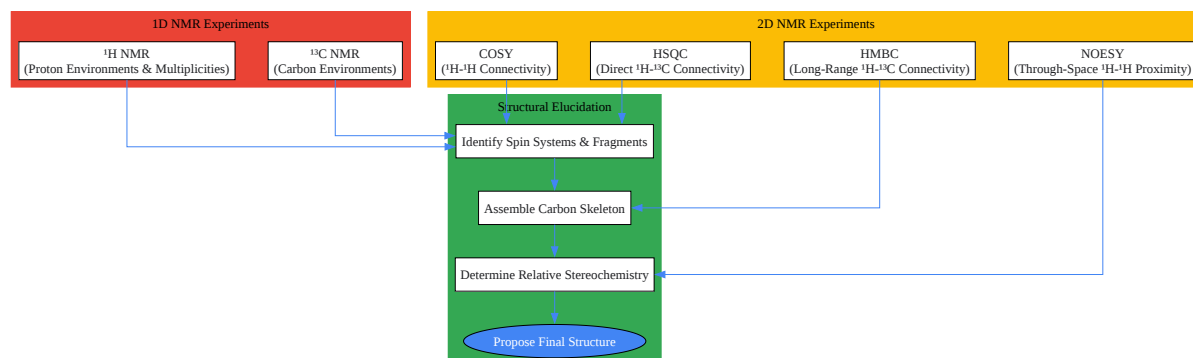
Nuclear Magnetic Resonance (NMR) spectroscopy stands as the most powerful and indispensable tool for the unambiguous structural elucidation of such complex organic molecules.[4] Through a combination of one-dimensional (1D) and two-dimensional (2D) NMR experiments, it is possible to piece together the complete chemical structure, including stereochemistry, of a novel or known compound. This application note provides a comprehensive guide to the structural elucidation of **pseudoprotopine** using modern NMR techniques. We will detail the causality behind experimental choices, provide step-by-step protocols, and present the expected NMR data to guide researchers in this field.

The Logic of NMR in Structural Elucidation

The process of elucidating a chemical structure using NMR is a systematic puzzle-solving endeavor. Each NMR experiment provides a specific piece of information about the molecular framework.

- **1D NMR (^1H and ^{13}C):** The initial steps involve acquiring the proton (^1H) and carbon-13 (^{13}C) NMR spectra. The ^1H NMR spectrum reveals the number of different types of protons, their chemical environment (chemical shift), their relative numbers (integration), and their neighboring protons (spin-spin coupling). The ^{13}C NMR spectrum, typically proton-decoupled, shows the number of unique carbon atoms in the molecule.
- **2D NMR - The Connectivity Map:** Two-dimensional NMR experiments are the cornerstone of structural elucidation, providing information about how atoms are connected within the molecule.
 - **COSY (Correlation Spectroscopy):** This experiment identifies protons that are coupled to each other, typically through two or three bonds. This allows for the tracing of proton-proton spin systems within the molecule.
 - **HSQC (Heteronuclear Single Quantum Coherence):** This experiment correlates each proton with the carbon atom to which it is directly attached, providing a direct link between the ^1H and ^{13}C spectra.
 - **HMBC (Heteronuclear Multiple Bond Correlation):** This powerful experiment reveals correlations between protons and carbons that are separated by two or three bonds (and sometimes four). These "long-range" correlations are crucial for connecting the individual spin systems and functional groups to build the complete carbon skeleton.
 - **NOESY (Nuclear Overhauser Effect Spectroscopy):** This experiment identifies protons that are close to each other in space, regardless of whether they are connected through bonds. This is invaluable for determining the relative stereochemistry and conformation of the molecule.

The following diagram illustrates the logical workflow for structural elucidation using this suite of NMR experiments.



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Caption: Workflow for NMR-based structural elucidation.

Experimental Protocols

Part 1: Sample Preparation

The quality of the NMR data is highly dependent on the quality of the sample. For a natural product like **pseudoprotopine**, which is typically isolated in milligram or sub-milligram quantities, careful sample preparation is paramount.

Protocol 1: Preparation of **Pseudoprotopine** for NMR Analysis

- **Sample Purity:** Ensure the isolated **pseudoprotopine** is of high purity (>95%), as impurities will complicate the spectra. Purity can be assessed by HPLC or LC-MS.
- **Sample Quantity:** For a standard 5 mm NMR tube, aim for 1-10 mg of the compound for ^1H NMR and 5-20 mg for ^{13}C and 2D NMR experiments. Modern cryoprobes can significantly reduce the required sample amount.
- **Solvent Selection:** Choose a deuterated solvent that completely dissolves the sample. Chloroform-d (CDCl_3) is a common choice for many alkaloids. Other options include methanol-d₄ (CD_3OD), dimethyl sulfoxide-d₆ (DMSO-d_6), or acetone-d₆ ($(\text{CD}_3)_2\text{CO}$). The choice of solvent can slightly affect the chemical shifts.
- **Dissolution:** Dissolve the weighed sample in approximately 0.6-0.7 mL of the chosen deuterated solvent in a clean, dry vial.
- **Filtration:** To remove any particulate matter, filter the solution through a small plug of glass wool or a syringe filter directly into a clean, high-quality NMR tube.
- **Internal Standard (Optional):** Tetramethylsilane (TMS) is the standard reference (0 ppm) for both ^1H and ^{13}C NMR. Most deuterated solvents contain a small amount of TMS. If not, a small amount can be added.
- **Degassing (Optional):** For sensitive experiments like NOESY, it may be beneficial to degas the sample to remove dissolved oxygen, which is paramagnetic and can interfere with the Nuclear Overhauser Effect. This can be done by bubbling an inert gas (e.g., argon) through the solution for a few minutes or by the freeze-pump-thaw method.

Part 2: NMR Data Acquisition

The following are general parameters for acquiring a standard set of NMR spectra for structural elucidation on a 500 MHz spectrometer. These parameters may need to be optimized based on the specific instrument and sample concentration.

Protocol 2: 1D and 2D NMR Data Acquisition

Experiment	Key Parameters	Purpose
^1H NMR	- Pulse program: zg30- Number of scans: 16-64- Relaxation delay (d1): 2 s- Spectral width: ~12 ppm	To obtain a high-resolution proton spectrum.
^{13}C NMR	- Pulse program: zgpg30- Number of scans: 1024-4096- Relaxation delay (d1): 2 s- Spectral width: ~220 ppm	To obtain a proton-decoupled carbon spectrum.
COSY	- Pulse program: cosygpgf- Number of scans: 2-4 per increment- Data points (F2 x F1): 2048 x 256	To identify coupled protons.
HSQC	- Pulse program: hsqcedetgpsisp2.3- Number of scans: 4-8 per increment- Data points (F2 x F1): 1024 x 256- $^1\text{J}(\text{C},\text{H})$ optimized for ~145 Hz	To correlate protons with their directly attached carbons.
HMBC	- Pulse program: hmbcgplndqf- Number of scans: 16-32 per increment- Data points (F2 x F1): 2048 x 256- Long-range coupling delay (d6) optimized for 8 Hz	To identify long-range proton-carbon correlations.
NOESY	- Pulse program: noesygpph- Number of scans: 16-32 per increment- Mixing time (d8): 300-800 ms- Data points (F2 x F1): 2048 x 256	To identify protons that are close in space.

Data Analysis and Interpretation: A Case Study of Pseudoprotopine

While a complete, published, and assigned NMR dataset for **pseudoprotopine** is not readily available, we can predict its ^1H and ^{13}C NMR chemical shifts with high accuracy based on the extensively studied and structurally similar alkaloid, protopine. The key structural difference is the position of the methylenedioxy groups on the aromatic rings.

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Structure of **Pseudoprotopine**:

Predicted ^1H and ^{13}C NMR Data for **Pseudoprotopine**

The following tables present the predicted ^1H and ^{13}C NMR chemical shifts for **pseudoprotopine**, based on the known data for protopine and related alkaloids. The assignments are made based on expected chemical shift ranges, multiplicities, and correlations observed in 2D NMR spectra.

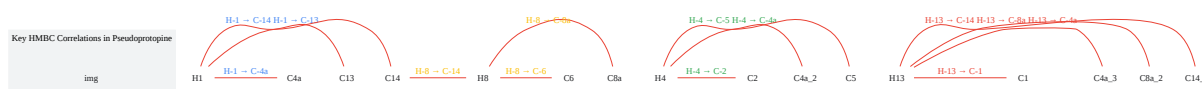
Table 1: Predicted ^1H NMR Data for **Pseudoprotopine** (in CDCl_3 , 500 MHz)

Position	δ (ppm)	Multiplicity	Integration
1	~6.75	s	1H
4	~6.65	s	1H
5- α	~3.50	m	1H
5- β	~2.90	m	1H
6- α	~3.10	m	1H
6- β	~2.60	m	1H
8	~4.20	s	2H
11	~7.00	d, $J \approx 8.0$ Hz	1H
12	~6.85	d, $J \approx 8.0$ Hz	1H
13	~3.70	s	2H
N-CH ₃	~2.55	s	3H
2,3-OCH ₂ O	~5.95	s	2H
9,10-OCH ₂ O	~5.92	s	2H

Table 2: Predicted ¹³C NMR Data for **Pseudoprotopine** (in CDCl₃, 125 MHz)

Position	δ (ppm)
1	~108.5
2	~147.0
3	~146.5
4	~105.0
4a	~128.0
5	~35.0
6	~51.0
8	~58.0
8a	~130.0
9	~148.0
10	~145.5
11	~110.0
12	~125.0
12a	~132.0
13	~48.0
14	~195.0
N-CH ₃	~43.0
2,3-OCH ₂ O	~101.5
9,10-OCH ₂ O	~101.2

The following diagram illustrates the key HMBC correlations that would be expected for **pseudoprotopine**, which are crucial for confirming the connectivity of the molecular fragments.



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Caption: Expected key HMBC correlations for **pseudoprotopine**.

Conclusion

NMR spectroscopy provides a robust and detailed methodology for the complete structural elucidation of complex natural products like **pseudoprotopine**. By systematically applying a suite of 1D and 2D NMR experiments, researchers can confidently determine the chemical structure and stereochemistry of such molecules. The protocols and predicted data presented in this application note serve as a comprehensive guide for scientists working on the isolation and characterization of protopine alkaloids and other related natural products. The elucidation of these structures is a fundamental prerequisite for understanding their biological activity and exploring their potential as future therapeutic agents.

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